

Distinguishing Olivine from Pyroxene in Hand Specimen: A Technical Guide

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Compound of Interest

Compound Name: *Olivin*

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This guide provides a comprehensive overview of the methodologies used to differentiate **olivine** and pyroxene in hand specimens. Designed for researchers, scientists, and drug development professionals who may encounter these minerals in geological contexts, this document outlines key physical properties, presents a structured identification protocol, and offers a visual workflow for accurate identification.

Introduction

Olivine and pyroxene are common rock-forming silicate minerals, particularly abundant in mafic and ultramafic igneous rocks such as basalt, gabbro, and peridotite.^{[1][2]} While they often occur together and share some visual similarities, their distinct crystal structures and chemical compositions give rise to different physical properties that allow for their differentiation in hand specimen. Accurate identification is crucial for petrological classification and understanding the genesis of the host rock.

Comparative Physical Properties

A summary of the key quantitative physical properties that distinguish **olivine** from pyroxene is presented in Table 1. These properties form the basis for the experimental protocols outlined in the subsequent section.

Property	Olivine	Pyroxene	Data Source(s)
Hardness (Mohs Scale)	6.5 - 7.0	5.0 - 7.0	[1] [2] [3]
Specific Gravity	3.2 - 4.5	3.2 - 3.5	[3] [4]
Cleavage	Poor/Indistinct, two directions at 90° when observable	Good, two directions at approximately 87° and 93°	[2] [3] [4]
Typical Color	Olive green to yellow-green, occasionally brown	Dark green, dark brown, or black; some varieties white to light green	[1] [3] [4]
Luster	Vitreous (glassy)	Vitreous (glassy); can appear metallic in dark samples	[3] [4]
Crystal Habit	Typically granular or massive; well-formed crystals are rare	Stubby prismatic crystals	[5] [6]
Streak	White or colorless	White, greenish-white, or gray	[2] [3] [4]

Experimental Protocols for Hand Specimen Identification

The following protocols describe a systematic approach to distinguishing **olivine** from pyroxene using standard geological hand specimen analysis techniques.

Hardness Test

Objective: To determine the mineral's resistance to scratching.

Methodology:

- Select a fresh, unweathered surface of the mineral grain to be tested.

- Attempt to scratch the mineral with a common object of known hardness, such as a steel knife blade (hardness ~5.5) or a piece of quartz (hardness 7).
- Observe the result. If the mineral scratches the steel blade, its hardness is greater than 5.5. If quartz scratches the mineral, its hardness is less than 7.
- Interpretation: **Olivine**, with a hardness of 6.5-7, will readily scratch a steel blade and will not be scratched by it.[1][3] Pyroxene's hardness ranges from 5 to 7, so while it will also scratch a steel blade, some softer varieties may be scratched by quartz.[2][4] This test is often not definitive on its own but is a useful initial step.

Cleavage and Fracture Analysis

Objective: To observe the planes of weakness along which the mineral breaks.

Methodology:

- Examine the specimen with a hand lens, paying close attention to how the mineral grains are broken.
- Look for flat, reflective surfaces that occur in parallel sets. These are cleavage planes.
- If cleavage is present, attempt to determine the angle between the different cleavage directions. For pyroxenes, this will be nearly a right angle.[2][4]
- If the mineral breaks along irregular, curved surfaces, it is exhibiting fracture.
- Interpretation: Pyroxene is characterized by two good cleavage directions that intersect at nearly 90 degrees (specifically 87° and 93°).[2][4] This results in a "stair-step" appearance on broken surfaces. **Olivine**, in contrast, has poor cleavage, meaning it tends to fracture conchoidally (like glass) rather than breaking along flat planes.[3][7] This is often the most diagnostic feature.

Color and Luster Examination

Objective: To observe the mineral's inherent color and how it reflects light.

Methodology:

- Examine the specimen in good light, noting the color of the mineral grains.
- Observe the quality of light reflected from a fresh surface of the mineral.
- Interpretation: **Olivine** is most commonly a distinctive olive-green to yellowish-green color.^[1] ^[3] Pyroxenes are typically dark green, brown, or black.^[4]^[8] Both minerals exhibit a vitreous (glassy) luster.^[3]^[4] While color can be a helpful indicator, it should be used in conjunction with other properties, as both mineral groups can have overlapping color ranges.

Crystal Habit Observation

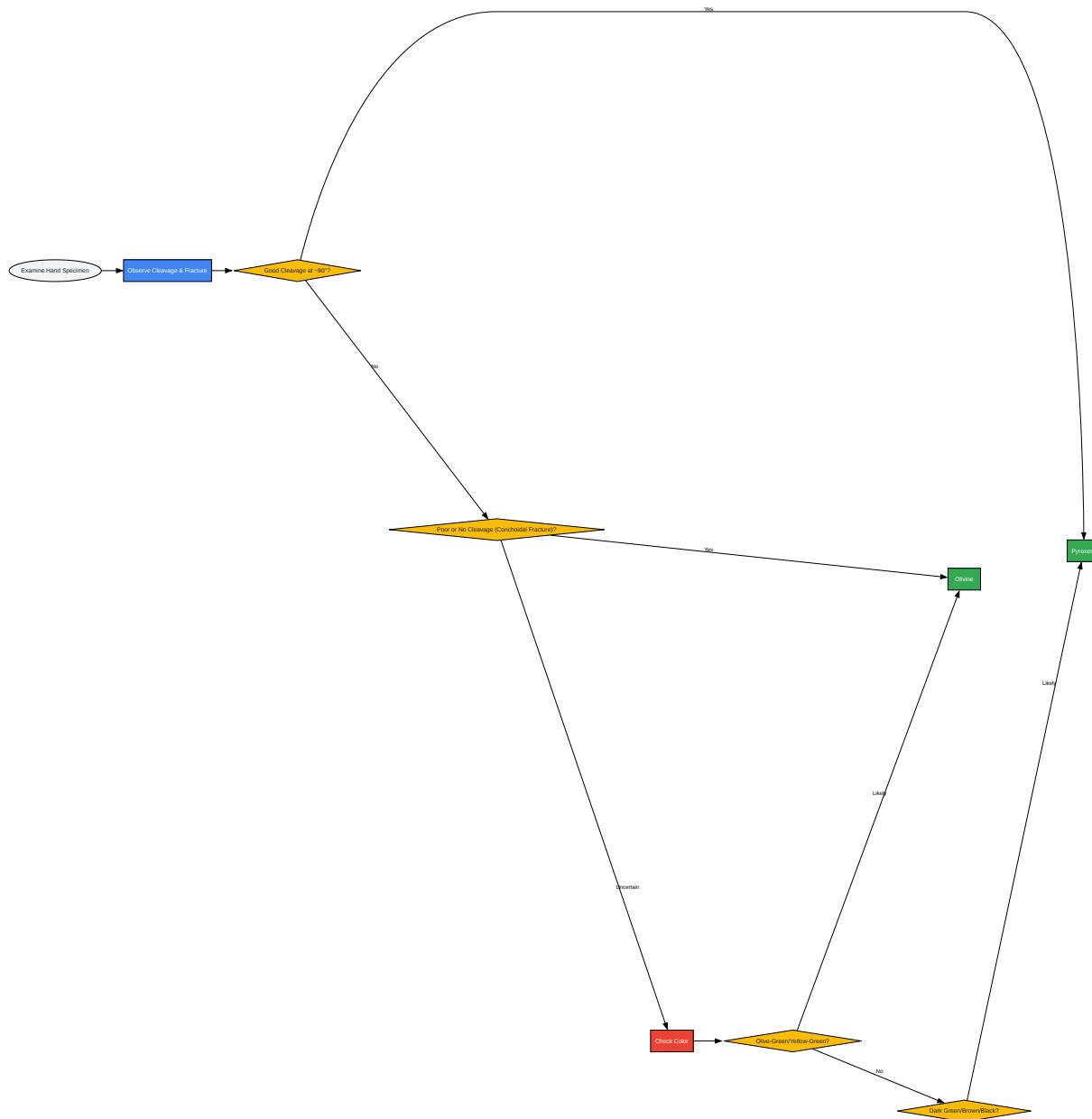
Objective: To determine the characteristic shape of the mineral crystals.

Methodology:

- If the mineral grains are well-formed, examine their overall shape with a hand lens.
- Interpretation: Pyroxene crystals are typically stubby and prismatic.^[6] **Olivine**, when it forms distinct crystals, often has a more granular or equant habit.^[3]^[5] In many rocks, however, the minerals will be anhedral (lacking well-formed crystal faces), so this property may not always be observable.

Visual Identification Workflow

The following diagram illustrates the logical progression of tests to distinguish **olivine** from pyroxene in a hand specimen.

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Caption: A flowchart for distinguishing **olivine** from **pyroxene**.

Conclusion

The primary distinguishing feature between **olivine** and pyroxene in hand specimen is the presence and nature of cleavage. Pyroxene exhibits two good cleavage planes intersecting at nearly right angles, while **olivine** has poor cleavage and typically displays a conchoidal fracture.[2][4][7] Supporting characteristics such as color (typically olive-green for **olivine** and dark green to black for pyroxene) and crystal habit (granular for **olivine**, stubby prismatic for pyroxene) can further aid in identification.[1][3][6] By following a systematic approach of observing these key physical properties, researchers can confidently differentiate between these two important rock-forming minerals.

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